

Phenyl 2-(phenylthio)phenylcarbamate: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: Phenyl 2-(phenylthio)phenylcarbamate

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Audience: Researchers, scientists, and drug development professionals.

Abstract

Phenyl 2-(phenylthio)phenylcarbamate is a known organic compound primarily recognized for its crucial role as a key intermediate in the synthesis of the atypical antipsychotic drug, Quetiapine.[1][2][3] Despite its importance in pharmaceutical manufacturing, a comprehensive review of the scientific literature reveals a significant scarcity of publicly available data regarding its specific biological activities, mechanism of action, and detailed experimental protocols beyond its synthesis. This guide summarizes the available information on **Phenyl 2-(phenylthio)phenylcarbamate**, focusing on its synthesis and physicochemical properties, while also highlighting the current knowledge gaps in its pharmacological profile.

Introduction

Phenyl 2-(phenylthio)phenylcarbamate (CAS No. 111974-73-3) is a carbamate derivative containing a diphenyl sulfide moiety.[2] Its chemical structure and properties make it a valuable precursor in multi-step organic syntheses. The primary and most well-documented application of this compound is as an intermediate in the manufacturing process of Quetiapine, a widely used medication for the treatment of schizophrenia, bipolar disorder, and major depressive disorder.[1][2] While the pharmacological profile of Quetiapine is extensively studied, its

synthetic intermediates, such as **Phenyl 2-(phenylthio)phenylcarbamate**, have garnered significantly less attention in terms of their intrinsic biological effects.

Physicochemical Properties

A summary of the available physicochemical data for **Phenyl 2-(phenylthio)phenylcarbamate** is presented in Table 1. This information is compiled from various chemical supplier databases and public chemical information resources.

Table 1: Physicochemical Properties of **Phenyl 2-(phenylthio)phenylcarbamate**

Property	Value	Reference(s)
CAS Number	111974-73-3	[2]
Molecular Formula	C ₁₉ H ₁₅ NO ₂ S	[4]
Molecular Weight	321.39 g/mol	[4]
Appearance	White to off-white solid	[4]
Melting Point	91 - 92 °C	[2][4]
Boiling Point (Predicted)	438.0 ± 37.0 °C	[2]
Density (Predicted)	1.28 ± 0.1 g/cm ³	[2]
Solubility	Slightly soluble in Chloroform and Methanol	[2][4]
LogP (Predicted)	4.4	[2]

Synthesis and Experimental Protocols

The synthesis of **Phenyl 2-(phenylthio)phenylcarbamate** is documented in the literature, primarily in the context of Quetiapine's manufacturing process. The most common synthetic route involves the reaction of 2-(phenylthio)aniline with phenyl chloroformate.

General Synthesis Protocol

A general procedure for the synthesis of **Phenyl 2-(phenylthio)phenylcarbamate** is as follows:

- **Dissolution:** 2-(Phenylthio)aniline is dissolved in a suitable organic solvent, such as toluene.
- **Reaction:** The solution is then treated with phenyl chloroformate. This reaction leads to the formation of the carbamate linkage.
- **Work-up and Purification:** Following the reaction, a standard aqueous work-up is typically performed to remove any inorganic byproducts. The crude product is then purified, often by recrystallization from a suitable solvent, to yield **Phenyl 2-(phenylthio)phenylcarbamate** as a solid.

The logical workflow for this synthesis is depicted in the following diagram:

Caption: Synthetic workflow for **Phenyl 2-(phenylthio)phenylcarbamate**.

Biological Activity and Signaling Pathways

A thorough review of the scientific literature did not yield any specific quantitative data on the biological activity of **Phenyl 2-(phenylthio)phenylcarbamate**, such as IC₅₀ or K_i values. While some studies mention the antiproliferative or anticonvulsant activities of broader classes of compounds like aryl carbamates and phenylcarbamates, no direct experimental data for the title compound was found.^[5]

Consequently, there is no information available on the signaling pathways that might be modulated by **Phenyl 2-(phenylthio)phenylcarbamate**. The mechanism of action of Quetiapine, the final product of the synthesis involving this intermediate, is well-established and involves antagonism of dopamine D₂ and serotonin 5-HT_{2A} receptors.^{[6][7]} However, it is crucial to note that the pharmacological properties of a final drug product cannot be extrapolated to its synthetic intermediates.

The logical relationship concerning the known application of **Phenyl 2-(phenylthio)phenylcarbamate** is illustrated below:

Caption: Role as an intermediate in Quetiapine synthesis.

Conclusion and Future Directions

Phenyl 2-(phenylthio)phenylcarbamate is a well-characterized compound from a chemical synthesis perspective, serving as a vital building block for the pharmaceutical agent Quetiapine. However, there is a distinct lack of publicly available research on its own biological effects. The absence of data on its bioactivity, mechanism of action, and potential toxicological profile represents a significant knowledge gap.

For researchers in drug development and related fields, this presents an opportunity for further investigation. Future studies could explore the potential intrinsic pharmacological activities of **Phenyl 2-(phenylthio)phenylcarbamate** and its analogues. Such research would not only provide a more complete understanding of this compound but could also uncover novel biological effects of potential therapeutic interest. Given the known activities of other carbamate-containing molecules, investigations into its potential as an enzyme inhibitor or a modulator of other cellular targets could be a fruitful area of research.

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